

A Technical Guide to 1-Bromo-4-pentylbenzene: Properties and Applications

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Compound of Interest

Compound Name: 1-Bromo-4-pentylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of **1-Bromo-4-pentylbenzene**, a key organic compound utilized in various advanced industrial applications. This guide covers its core chemical properties, reactivity, and its role as a versatile intermediate in the synthesis of complex molecules.

Core Chemical Properties

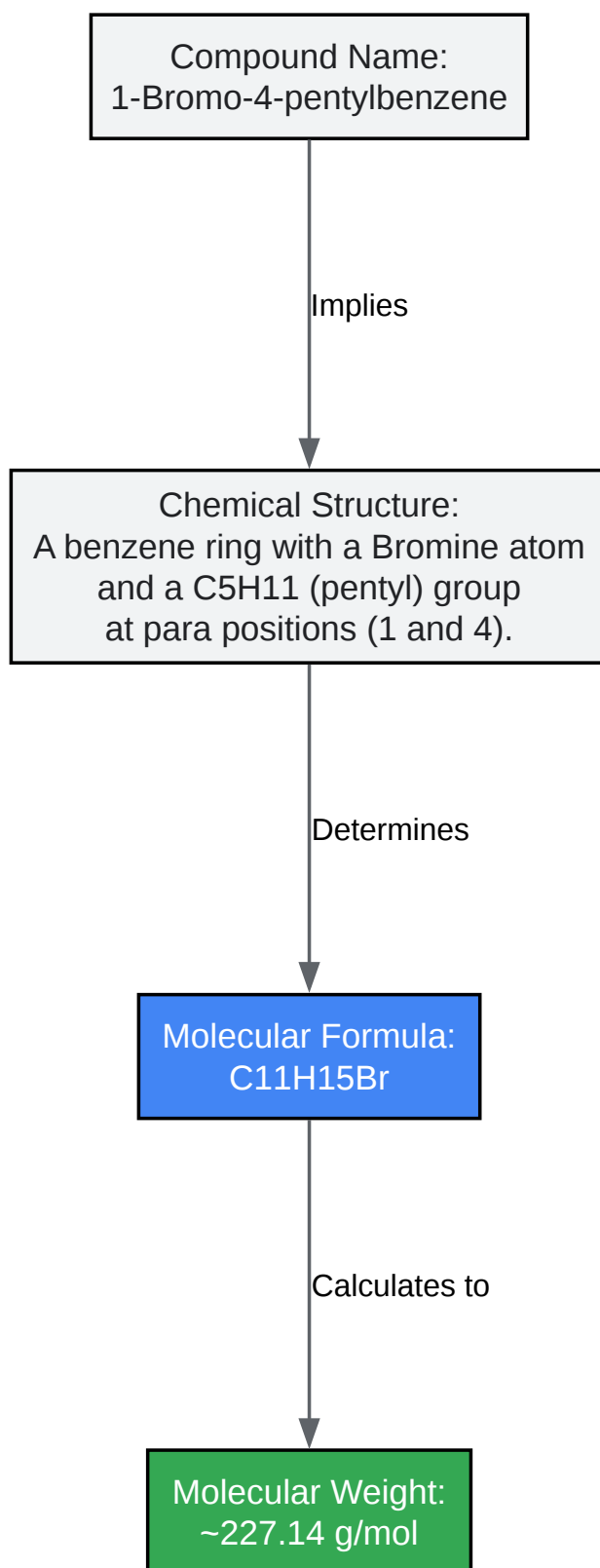
1-Bromo-4-pentylbenzene, an aryl halide, is distinguished by a benzene ring substituted with both a bromine atom and a pentyl group.^[1] This structure imparts a combination of reactivity, conferred by the bromine atom, and hydrophobicity from the five-carbon alkyl chain.^{[1][2]} These features make it a valuable building block in organic synthesis.^[2]

The fundamental quantitative data for **1-Bromo-4-pentylbenzene** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₅ Br	[2] [3] [4] [5] [6]
Molecular Weight	227.14 g/mol	[2] [4]
Alternate Molecular Weight	227.15 g/mol	[3] [6]
CAS Number	51554-95-1	[2] [3] [4] [5] [6]
Appearance	Colorless to light yellow clear liquid	[2]

Structural and Logical Relationships

The chemical identity of **1-Bromo-4-pentylbenzene** is derived from its constituent parts, which logically determine its formula and mass. The following diagram illustrates this relationship.



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Caption: Logical workflow from compound name to molecular weight.

Reactivity and Synthetic Utility

1-Bromo-4-pentylbenzene is a versatile intermediate primarily due to the reactivity of the bromine atom attached to the benzene ring.^[2] This feature allows it to be a key component in the synthesis of more complex molecules for various industries.^[2]

The C-Br bond is susceptible to a range of chemical transformations, most notably:

- Metal-catalyzed cross-coupling reactions: The bromo group serves as an excellent handle for reactions like Suzuki, Heck, and Sonogashira couplings, enabling the formation of new carbon-carbon bonds. This is crucial for building the complex scaffolds of liquid crystal monomers and pharmaceutical agents.^[2]
- Nucleophilic substitution: The bromine atom can be displaced by various nucleophiles, allowing for the introduction of different functional groups.^{[1][2]}

Its applications are diverse, with significant use as a key intermediate in the manufacturing of:

- Liquid crystal monomers, which are essential for modern display technologies.^[2]
- Pharmaceutical raw materials, contributing to the synthesis of various drug molecules.^[2]
- Electronic materials and other specialty chemicals.^[2]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **1-Bromo-4-pentylbenzene** are not available in general literature but are typically found in specialized chemical synthesis journals or patents. However, based on standard organic chemistry principles and protocols for similar compounds, a plausible synthetic route would involve the Friedel-Crafts acylation of benzene with valeryl chloride, followed by a Clemmensen or Wolff-Kishner reduction to form pentylbenzene, and finally, electrophilic aromatic substitution with bromine in the presence of a Lewis acid catalyst (e.g., FeBr_3) to install the bromine atom at the para position.

The reactivity of the compound is well-established.^[2] For instance, its use in cross-coupling reactions would follow standard published methodologies for aryl bromides. A researcher utilizing this compound would adapt established protocols for the specific coupling reaction

they intend to perform. Professionals are advised to consult specialized databases and chemical literature for precise, peer-reviewed synthetic methods.

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